

Application Notes: Indanthrone (C.I. Vat Blue 4) for Cellulose Fiber Dyeing

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Compound of Interest

Compound Name: Indanthrone

Cat. No.: B1215505

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Introduction

Indanthrone, also known as C.I. Vat Blue 4 or Indanthrene, is a synthetic anthraquinone vat dye renowned for its exceptional colorfastness properties when applied to cellulose fibers such as cotton, linen, and viscose.[1][2] Its chemical structure, (C₂₈H₁₄N₂O₄), provides a deep, reddish-blue shade with high stability against light, washing, and chemical agents.[3][4] These characteristics make it a preferred colorant for textiles requiring high durability, including workwear, military uniforms, and high-quality denim.[5]

This document provides detailed protocols for the application of **Indanthrone** as a vat dye for cellulose fibers, intended for use by researchers and scientists in textile chemistry and material science. The procedures cover the key stages of the vat dyeing process: reduction (vatting), dyeing, oxidation, and after-treatment (soaping).

Chemical Principle

The application of vat dyes is a multi-stage process dictated by the dye's insolubility in water.[5][6] The core principle involves the reversible reduction and oxidation of the dye molecule.

- Vatting (Reduction):** The insoluble **Indanthrone** pigment, which contains carbonyl (>C=O) groups, is chemically reduced in a heated alkaline solution. A strong reducing agent, typically sodium hydrosulfite (Na₂S₂O₄), converts the carbonyl groups into hydroxyl groups (-OH), forming the water-soluble sodium salt of the leuco-**Indanthrone**. [7][8] This leuco form is substantive to cellulose fibers.[6]

- **Dyeing (Adsorption & Diffusion):** The cellulose substrate is immersed in the leuco-dye solution. The soluble dye molecules adsorb onto the fiber surface and diffuse into the amorphous regions of the cellulose structure.
- **Oxidation:** After dyeing, the leuco-dye is converted back to its original insoluble pigment form within the fiber.^[8] This is achieved by exposure to an oxidizing agent, such as atmospheric oxygen or, more commonly, a solution of hydrogen peroxide or sodium perborate.^{[1][9]} This step traps the large, insoluble dye molecules inside the fiber, leading to high wet fastness.
- **Soaping:** A final high-temperature wash with a detergent solution is crucial.^{[1][10]} This step removes any loosely adhering surface pigment and helps the dye molecules aggregate and crystallize within the fiber, which fully develops the final shade and maximizes the fastness properties.^[2]

Data Presentation

Quantitative data for **Indanthrone** (C.I. Vat Blue 4) is summarized below.

Table 1: Physicochemical Properties of **Indanthrone** (C.I. Vat Blue 4)

Property	Value	Reference(s)
C.I. Name	Vat Blue 4	^{[3][11]}
C.I. Number	69800	^{[3][4]}
CAS Number	81-77-6	^{[3][4]}
Molecular Formula	C ₂₈ H ₁₄ N ₂ O ₄	^{[3][4]}
Molecular Weight	442.42 g/mol	^{[3][4]}
Appearance	Blue-black powder	^[3]
Solubility	Insoluble in water; soluble in reduced leuco form	^{[11][12]}
Dye Classification	IN (Indanthrene Normal)	^{[3][6]}

Table 2: Typical Colorfastness Properties of **Indanthrone** (C.I. Vat Blue 4) on Cotton

Fastness Test	Standard	Rating (Scale 1-5)	Rating (Scale 1-8)	Reference(s)
Lightfastness	ISO 105-B02 (Xenon-Arc)	-	6-7	[9]
Lightfastness	AATCC 16.3 (Xenon-Arc)	-	7-8	[3][11]
Washing	ISO 105-C10 (60°C)	4-5	-	[9]
Rubbing (Crocking)	AATCC TM8	Dry: 4-5, Wet: 3-4	-	[13] (Typical for Vat Dyes)
Perspiration	AATCC TM15	4-5	-	[14][15] (Typical for Vat Dyes)

(Note: Fastness ratings can vary based on the depth of shade and the specific processing conditions.)

Experimental Protocols

These protocols are designed for laboratory-scale exhaust dyeing of cotton fabric. All percentages are based on the weight of fabric (owf), and concentrations are for the total liquor volume. The liquor ratio (M:L) recommended is 1:20. **Indanthrone** is an IN-class dye, typically requiring dyeing temperatures of 50-60°C.[6][8]

4.1 Materials and Equipment

- Substrate: Scoured and bleached 100% cotton fabric.
- Dye: **Indanthrone** (C.I. Vat Blue 4) powder.
- Chemicals:

- Sodium Hydroxide (NaOH), flakes or 50% solution.
- Sodium Hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$), powder.
- Wetting Agent (non-ionic).
- Sequestering Agent (e.g., EDTA).
- Hydrogen Peroxide (H_2O_2 , 35% solution).
- Acetic Acid (CH_3COOH), glacial.
- Non-ionic Detergent.
- Soda Ash (Na_2CO_3).
- Equipment:
 - Laboratory dyeing apparatus (e.g., beaker dyer, shaking water bath).
 - Beakers, graduated cylinders, and pipettes.
 - Heating plate with magnetic stirrer.
 - pH meter or pH indicator strips.
 - Analytical balance.

4.2 Protocol 1: Vatting and Dyeing

This protocol combines the reduction (vatting) and dyeing steps in a single bath.

- Dye Bath Preparation:
 - Prepare the main dye bath with the required volume of deionized water for a 1:20 liquor ratio.
 - Set the bath temperature to 40°C.[\[1\]](#)

- Add Wetting Agent (1.0 g/L) and Sequestering Agent (1.0 g/L). Stir to dissolve.[16]
- Add the pre-weighed cotton fabric to the bath and run for 10 minutes to ensure thorough wetting.
- Vat Stock Solution Preparation (to be done separately and added to the main bath):
 - In a separate beaker, create a paste with the required amount of **Indanthrone** dye powder (e.g., 2.0% owf) and a small amount of warm water.
 - Add Sodium Hydroxide (e.g., 12 g/L) and Sodium Hydrosulfite (e.g., 8 g/L) to the dye paste.[1] The exact amounts can vary based on dye concentration; consult supplier recommendations.
 - Add warm water (50-60°C) to dissolve the mixture, creating the concentrated leuco-dye stock solution. The solution should turn a clear blue color.[3]
- Dyeing Procedure:
 - Add the prepared vat stock solution to the main dye bath containing the fabric.
 - Raise the temperature to 60°C at a rate of 2°C/minute.[1][6]
 - Maintain the temperature at 60°C and continue dyeing for 45-60 minutes.[17] Ensure the fabric remains fully submerged to prevent premature oxidation.[8]
 - After the dyeing time has elapsed, cool the bath to 40°C.
 - Remove the fabric, squeeze gently, and proceed immediately to oxidation. Do not rinse at this stage.

4.3 Protocol 2: Oxidation

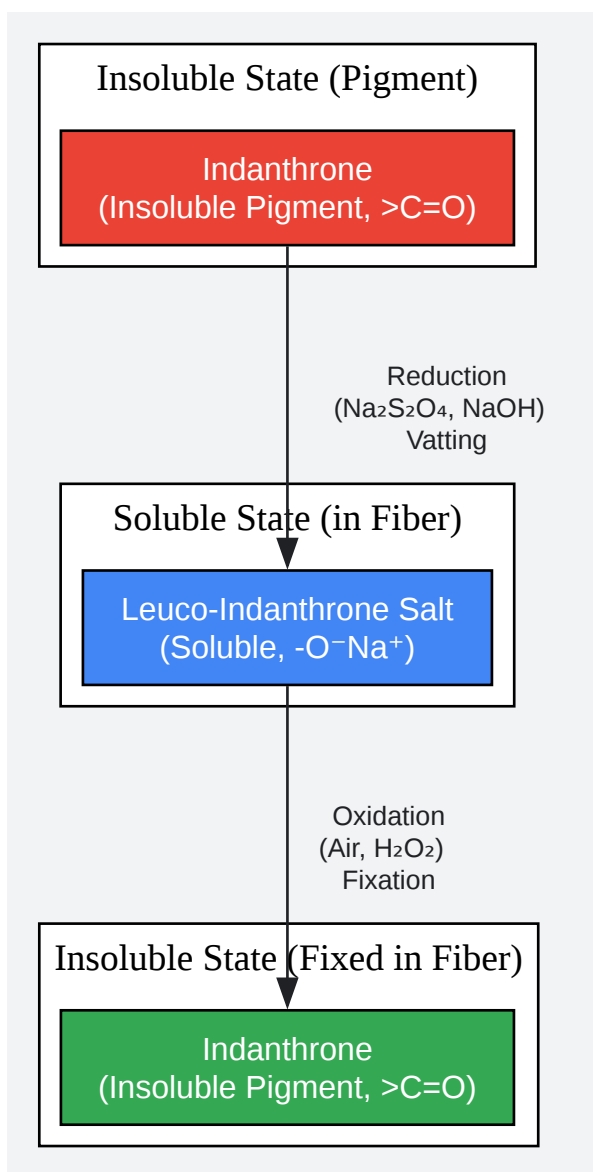
- Air Oxidation (Optional Initial Step): Expose the dyed, squeezed fabric to the air for 5-10 minutes. This allows for partial oxidation.
- Chemical Oxidation:

- Prepare a fresh bath at a 1:20 liquor ratio with cold water.
- Add Hydrogen Peroxide (35%) to a concentration of 1.0-2.0 g/L.[\[1\]](#)
- Immerse the dyed fabric in the oxidation bath.
- Raise the temperature to 40-50°C and treat for 10-15 minutes.[\[1\]](#)
- The fabric color will change from the leuco shade back to the final brilliant blue.
- Rinse the fabric thoroughly with cold water.

4.4 Protocol 3: After-treatment (Soaping)

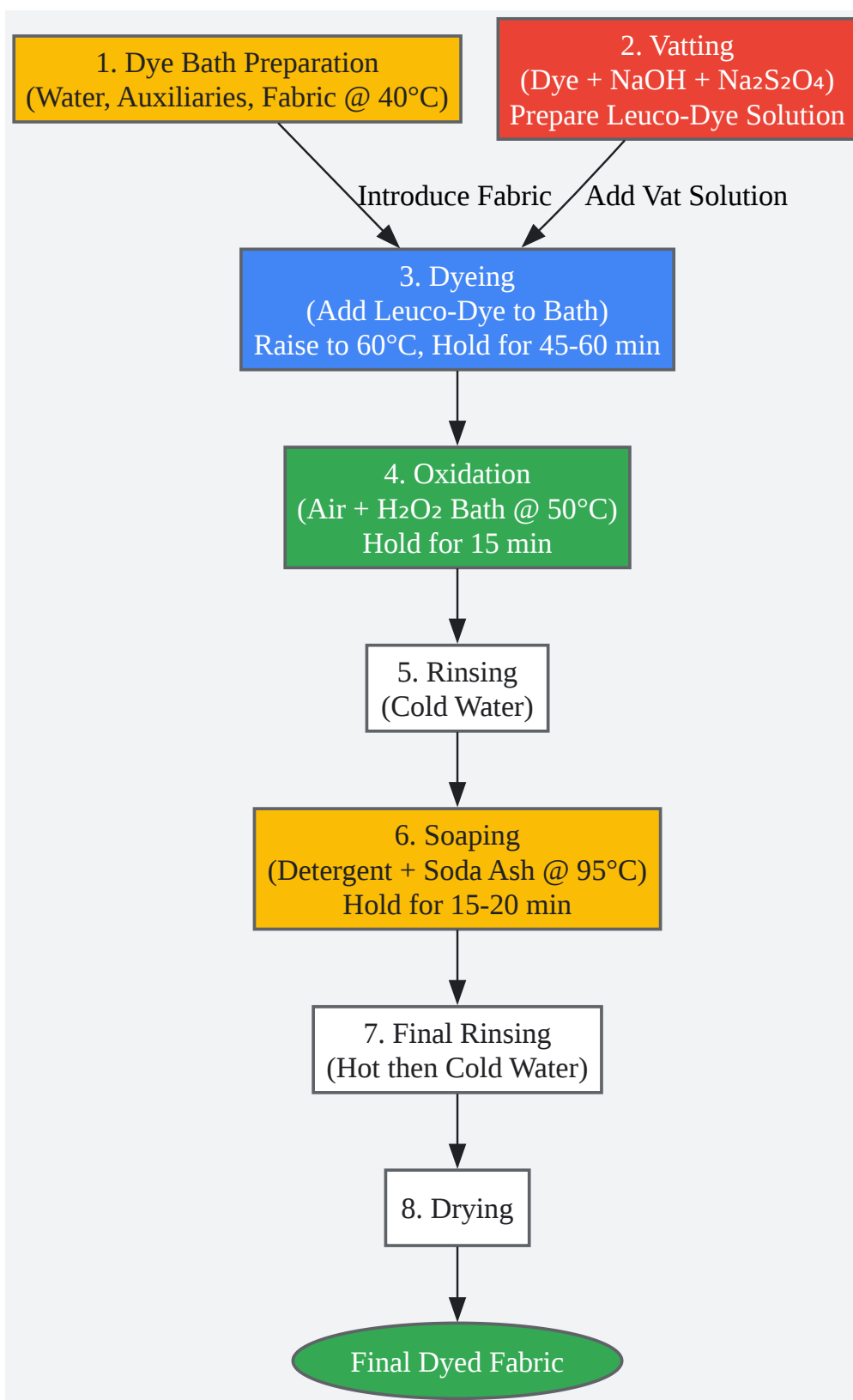
- Prepare a fresh bath at a 1:20 liquor ratio with deionized water.
- Add Non-ionic Detergent (2.0 g/L) and Soda Ash (2.0 g/L).[\[1\]](#)
- Immerse the oxidized and rinsed fabric in the bath.
- Raise the temperature to 95-100°C (near boil) and treat for 15-20 minutes.[\[1\]](#)[\[10\]](#)
- Drain the soaping liquor.
- Rinse the fabric thoroughly, first with hot water (70°C) and then with cold water, until the rinse water is clear and the fabric pH is neutral.
- Dry the fabric in an oven or air-dry.

Mandatory Visualizations



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Caption: Reversible reduction-oxidation cycle of **Indanthrone** dye.



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Caption: Step-by-step workflow for the exhaust dyeing of cellulose.

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